

# Application Notes and Protocols: Supercritical CO<sub>2</sub> Dyeing with Disperse Orange 30

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## Compound of Interest

Compound Name: Disperse Orange 30

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## Introduction

Supercritical fluid dyeing (SFD) utilizing carbon dioxide (scCO<sub>2</sub>) as the solvent medium presents a sustainable and efficient alternative to conventional aqueous dyeing methods. This technology eliminates the need for water, thereby eradicating wastewater effluent and reducing energy consumption associated with drying textiles.[1][2][3][4] Disperse dyes, such as C.I. **Disperse Orange 30**, are particularly well-suited for this process, especially for synthetic fibers like polyester, due to their solubility in scCO<sub>2</sub>. [1] This document provides detailed application notes and experimental protocols for the dyeing of polyester fabric with **Disperse Orange 30** using supercritical CO<sub>2</sub>.

## Principle of Supercritical CO<sub>2</sub> Dyeing

The principle of supercritical CO<sub>2</sub> dyeing lies in the unique properties of carbon dioxide above its critical temperature (31.1 °C) and pressure (7.38 MPa). In its supercritical state, CO<sub>2</sub> exhibits properties of both a liquid and a gas, allowing it to act as a solvent to dissolve nonpolar dyes like **Disperse Orange 30**. [5] The supercritical fluid can efficiently penetrate the polymer matrix of fibers, such as polyester, facilitating the diffusion of the dye molecules into the fiber. [5] By manipulating temperature and pressure, the solvating power of the scCO<sub>2</sub> and the dyeing rate can be precisely controlled. [6][7] After the dyeing process, a simple depressurization returns the CO<sub>2</sub> to its gaseous state, leaving a dry, dyed textile and allowing for the collection of residual dye and the recycling of the CO<sub>2</sub>. [4][8]

## Experimental Data

### Dyeing Parameters and Color Strength

The following table summarizes typical experimental conditions and resulting color strength (K/S values) for the supercritical CO<sub>2</sub> dyeing of polyester with **Disperse Orange 30**. Higher K/S values indicate a greater color yield.

| Temperature (°C) | Pressure (MPa) | Time (min) | Dye Concentration (% o.w.f.)* | K/S Value           | Reference                               |
|------------------|----------------|------------|-------------------------------|---------------------|---|
| 90 ± 2           | 23 ± 1         | 50         | Not Specified                 | 6.38                | <a href="#">[9]</a>                     |
| 95               | 30             | up to 60   | Not Specified                 | Data not specified  | <a href="#">[6]</a> <a href="#">[8]</a> |
| 120              | 20             | 60         | Not Specified                 | Equilibrium reached | <a href="#">[9]</a>                     |
| 80 - 140         | 17 - 29        | 20 - 80    | Not Specified                 | Good performance    | <a href="#">[8]</a>                     |

\*% o.w.f. = on the weight of fabric

### Colorfastness Properties

The colorfastness of polyester fabrics dyed with **Disperse Orange 30** in supercritical CO<sub>2</sub> is generally excellent.

| Fastness Test | Rating (Grade 1-5) | Dyeing Conditions    | Reference |
|---------------|--------------------|----------------------|-----------|
| Washing       | 5                  | 90°C, 23 MPa, 50 min | [9]       |
| Rubbing (Dry) | 4-5                | 90°C, 23 MPa, 50 min | [9]       |
| Rubbing (Wet) | 4-5                | 90°C, 23 MPa, 50 min | [9]       |
| Light         | 5-6                | 90°C, 23 MPa, 50 min | [9]       |
| Staining      | 4-5                | Not Specified        | [10]      |

## Experimental Protocols

### Materials and Equipment

- Fabric: Scoured and dried polyester (PET) fabric.
- Dye: C.I. **Disperse Orange 30**.
- Solvent: High-purity carbon dioxide (99.99%).[8]
- Apparatus: A high-pressure supercritical fluid dyeing vessel equipped with temperature and pressure controls, a stirrer, and a system for introducing and releasing CO<sub>2</sub>.

### Pre-Dyeing Preparation

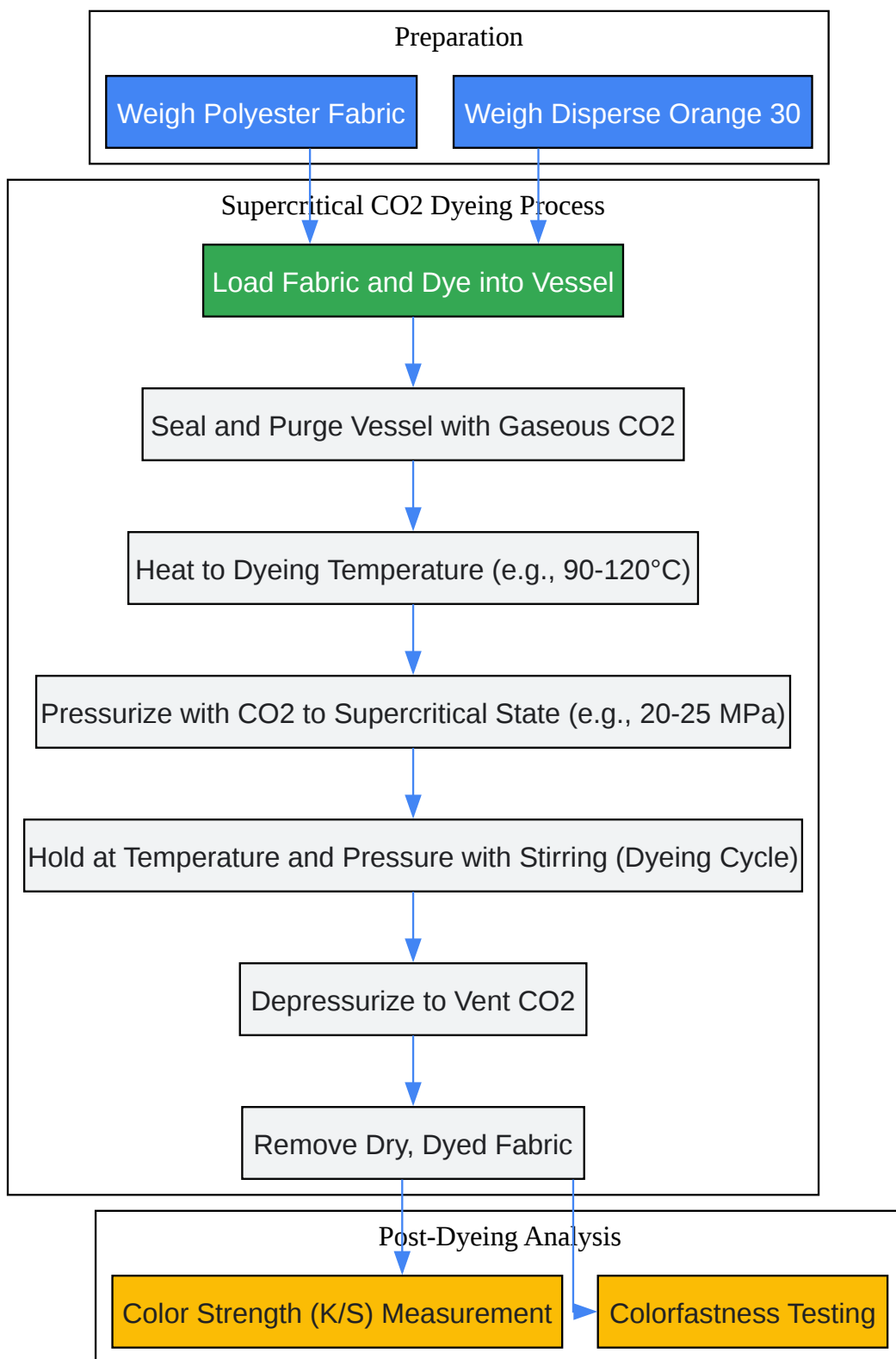
- Fabric Scouring: The polyester fabric should be pre-cleaned (scoured) to remove any oils, waxes, or other processing aids. This ensures uniform dye uptake.
- Fabric and Dye Preparation: Accurately weigh the dry polyester fabric sample. Weigh the required amount of **Disperse Orange 30** dye (e.g., 1-5% on the weight of the fabric).[9]

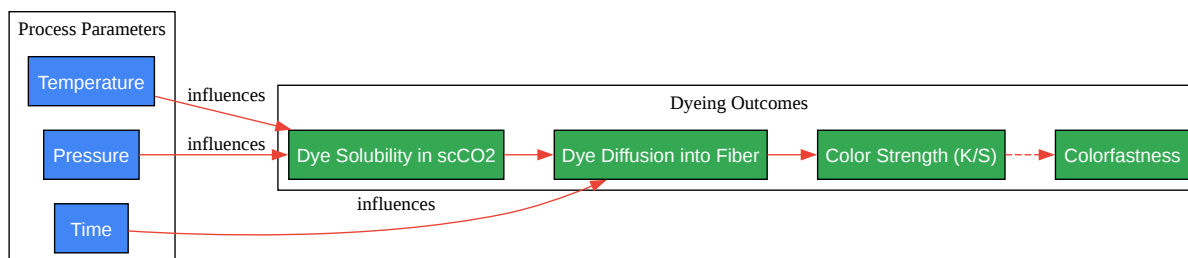
### Supercritical CO<sub>2</sub> Dyeing Protocol

- Loading the Vessel: Wrap the polyester fabric sample around a perforated stainless steel holder and place it inside the high-pressure dyeing vessel. Place the weighed **Disperse Orange 30** powder at the bottom of the vessel.[3]

- **Sealing and Purging:** Seal the vessel securely. Purge the vessel with gaseous CO<sub>2</sub> to remove any air.
- **Heating:** Heat the vessel to the desired dyeing temperature (e.g., 90-120°C).<sup>[1][9]</sup>
- **Pressurization:** Once the target temperature is reached, introduce liquid CO<sub>2</sub> into the vessel. A pump is used to increase the pressure to the desired level (e.g., 20-25 MPa) to bring the CO<sub>2</sub> into its supercritical state.<sup>[1][9]</sup>
- **Dyeing Cycle:** Start the stirrer to ensure proper circulation of the supercritical fluid and dissolved dye. Maintain the set temperature and pressure for the desired dyeing duration (e.g., 45-60 minutes).<sup>[9]</sup>
- **Depressurization and Rinsing:** After the dyeing time has elapsed, stop the heating and stirring. Slowly release the pressure. The CO<sub>2</sub> will transition to a gas, and the undissolved dye will precipitate out. The gaseous CO<sub>2</sub> can be vented or recycled. A rinsing step can be performed by introducing fresh supercritical CO<sub>2</sub> at a lower pressure to remove any excess dye from the fabric surface.<sup>[9]</sup>
- **Sample Removal:** Once the vessel has returned to ambient pressure and temperature, open it and remove the dyed polyester fabric. The fabric will be dry and ready for post-dyeing analysis.

## Diagrams





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